

# Characterization of furan-based polyamides using GPC, DSC, and TGA

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Furan-2,5-dicarboxamide*

Cat. No.: *B053072*

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## Application Note: Characterization of Furan-Based Polyamides

Audience: Researchers, scientists, and drug development professionals.

**Introduction** Furan-based polyamides are emerging as sustainable alternatives to traditional petroleum-based polymers like polyphthalamides (PPAs).<sup>[1]</sup> Derived from renewable resources such as carbohydrates, these bio-based materials offer the potential for high-performance applications due to their excellent thermal stability and mechanical properties.<sup>[2][3][4]</sup> The aromatic furan ring provides rigidity, making it an attractive replacement for petroleum-derived aromatic moieties.<sup>[5]</sup> Accurate and thorough characterization is crucial to understanding the structure-property relationships of these novel polymers and tailoring them for specific applications. This document provides detailed protocols for the characterization of furan-based polyamides using Gel Permeation Chromatography (GPC), Differential Scanning Calorimetry (DSC), and Thermogravimetric Analysis (TGA).

## Gel Permeation Chromatography (GPC)

GPC is a vital technique for determining the molecular weight and molecular weight distribution (polydispersity index, PDI) of polymers. These parameters are critical as they significantly influence the mechanical and thermal properties of the final material.

## Experimental Protocol

- Sample Preparation:

- Accurately weigh 2-3 mg of the dry furan-based polyamide sample.
- Dissolve the sample in 1 mL of a suitable solvent. Furan-based polyamides often show good solubility in polar aprotic solvents like N-methyl-2-pyrrolidone (NMP), dimethylformamide (DMF), dimethyl sulfoxide (DMSO), or 1,1,1,3,3,3-hexafluoroisopropanol (HFIP).[1][2][6]
- Ensure complete dissolution, using gentle agitation or heating if necessary.
- Filter the solution through a 0.2 or 0.45 µm syringe filter (e.g., PTFE) to remove any particulate matter before injection.

- Instrumentation and Conditions:

- System: Agilent-1260 GPC/SEC system or similar.[1]
- Solvent/Mobile Phase: Use the same solvent for the mobile phase as used for sample dissolution (e.g., HFIP).
- Columns: Utilize appropriate columns for the expected molecular weight range (e.g., PSS PFG-linear-XL).[6]
- Flow Rate: Set a constant flow rate, typically 1.0 mL/min.
- Column Temperature: Maintain a constant column temperature, for example, 35-40 °C, to ensure viscosity consistency.
- Detector: A refractive index (RI) detector is commonly used.[6]
- Calibration: Calibrate the system using narrow-PDI standards, such as polystyrene or polymethyl methacrylate.[2][7]

- Data Analysis:

- Integrate the chromatogram to obtain the retention time distribution.

- Calculate the number-average molecular weight (Mn), weight-average molecular weight (Mw), and Polydispersity Index (PDI = Mw/Mn) relative to the calibration standards.

## Data Presentation

Table 1: Molecular Weight Data for Various Furan-Based Polyamides

Polymer Name	Synthesis Method	Mn ( g/mol )	Mw ( g/mol )	PDI (Mw/Mn)	Reference
Furan Polyamide	Interfacial Polymerization	24,000 (average)	-	-	[2]
PA6F	Melt Polycondensation	14,000	43,000	3.07	[7]
Furan-Based Polyamides	Melt Polycondensation	8,000 - 11,000	29,000 - 32,000	~2.6 - 4.0	[8][9]
PA5F	Melt Polycondensation	-	150,000	-	[10]

| Furan-Aromatic Polyamides | Direct Polycondensation | 40,000 - 80,000 | - | - | [7] |

Note: Dashes indicate data not provided in the source.

## Differential Scanning Calorimetry (DSC)

DSC is used to measure the thermal transitions of a polymer, including the glass transition temperature (Tg), melting temperature (Tm), and crystallization temperature (Tc). The Tg is particularly important for amorphous or semi-crystalline polymers as it defines the upper-temperature limit for their application as rigid materials.

## Experimental Protocol

- Sample Preparation:
  - Accurately weigh 5-10 mg of the dry polymer sample into an aluminum DSC pan.
  - Hermetically seal the pan to ensure a controlled atmosphere. An empty, sealed pan should be used as a reference.
- Instrumentation and Conditions:
  - System: TA Instruments Q500 DSC or similar.[\[2\]](#)
  - Atmosphere: Purge the DSC cell with an inert gas, typically nitrogen, at a flow rate of 50 mL/min to prevent oxidative degradation.
  - Thermal Program (Heat/Cool/Heat Cycle):
    - 1st Heating Scan: Heat the sample from room temperature (e.g., 25 °C) to a temperature well above the expected Tg or Tm (e.g., 300-325 °C) at a rate of 10 °C/min. This step removes the sample's prior thermal history.[\[1\]](#)
    - Cooling Scan: Cool the sample at a controlled rate (e.g., 10 °C/min) back to the starting temperature.
    - 2nd Heating Scan: Heat the sample again at 10 °C/min to the maximum temperature. The data from this scan is typically used for analysis.
- Data Analysis:
  - Determine the glass transition temperature (Tg) as the midpoint of the step change in the heat flow curve from the second heating scan.
  - Identify the melting temperature (Tm) as the peak maximum of any endothermic event and the crystallization temperature (Tc) as the peak maximum of any exothermic event. Many furan-based polyamides are amorphous and do not exhibit a clear Tm.[\[2\]](#)[\[5\]](#)[\[8\]](#)

## Data Presentation

Table 2: Thermal Transition Data for Furan-Based Polyamides

Polymer Name/Type	Tg (°C)	Tm (°C)	Crystallinity	Reference
Furan				
Polyamide (p-phenylenediamine)	325	Not Observed	Amorphous	[2]
PA6F	130	Not Observed	Amorphous	[4][7]
Furan				
Polyamides (various)	97 - 140	Not Observed	Amorphous	[8][9]
Furan Polyamide (aliphatic diamines)	up to 280	Not Observed	Amorphous	[5]
Bio-PA (cyclohexanedimethanamine)	150 - 180	-	Poor	[8]
PA4F	-	-	Semi-crystalline	[11]

| PA6F / PA8F | - | - | Amorphous | [11] |

Note: Dashes indicate data not provided in the source.

## Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. It is used to evaluate the thermal stability of the polymer and determine its degradation temperature (Td).

## Experimental Protocol

- Sample Preparation:
  - Accurately weigh 5-10 mg of the dry polymer sample into a ceramic or platinum TGA pan.

- Instrumentation and Conditions:
  - System: TA Instruments Hi-Res TGA 2950 or similar.[2]
  - Atmosphere: Purge the furnace with an inert gas, typically nitrogen, at a flow rate of 50-100 mL/min to prevent oxidation.
  - Thermal Program: Heat the sample from room temperature (e.g., 30 °C) to a high temperature (e.g., 600-700 °C) at a constant heating rate of 10 °C/min.[1][2]
- Data Analysis:
  - Plot the percentage of weight loss versus temperature.
  - Determine the onset degradation temperature or the temperature at 5% weight loss (Td-5%), which is a common metric for thermal stability.
  - The derivative of the TGA curve (DTG) can be plotted to find the temperature of the maximum rate of decomposition.
  - The remaining mass at the end of the experiment is the char yield.

## Data Presentation

Table 3: Thermal Stability Data for Furan-Based Polyamides

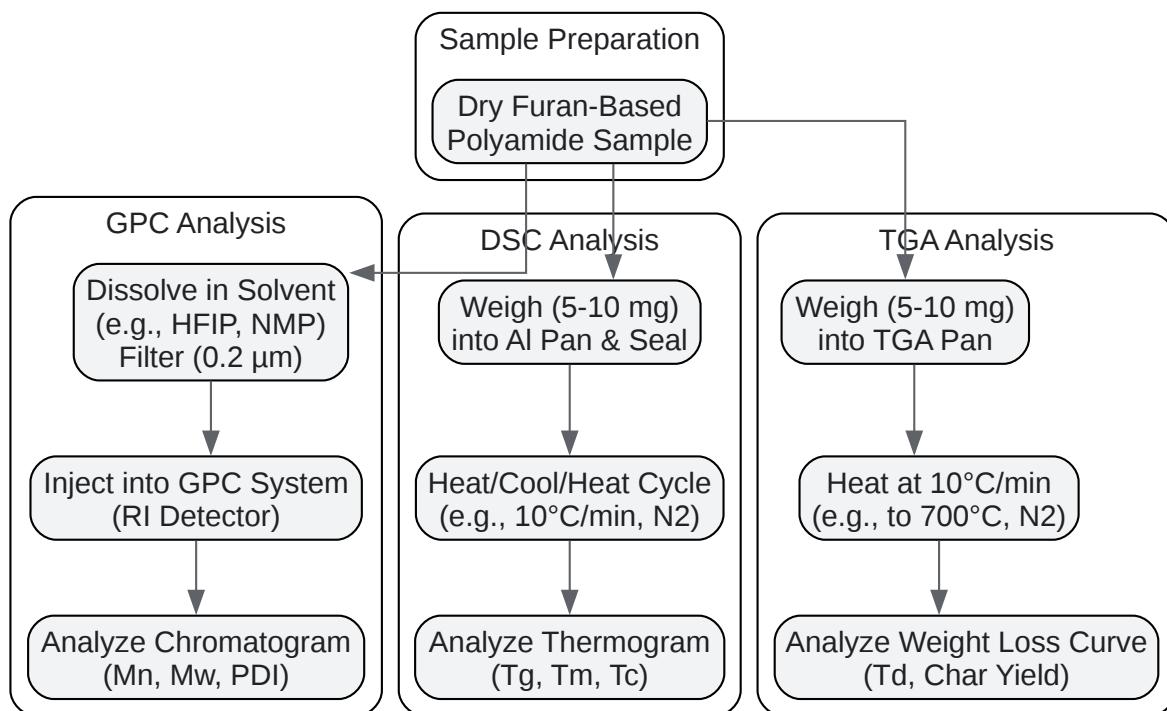
Polymer Name/Type	T <sub>d</sub> (Temperature at 5% Weight Loss) (°C)	Char Yield (%)	Atmosphere	Reference
Furan Polyamide	~400 (average stability)	-	Nitrogen	[2]
Furan Polyamides	>350	-	-	[5]
Furan-Based Polyimides	>425	54 - 60	-	[12]
PA10F	401	-	-	[9]

| PAXFs | up to 450 (max decomposition temp) | - | - | [11] |

Note: Dashes indicate data not provided in the source.

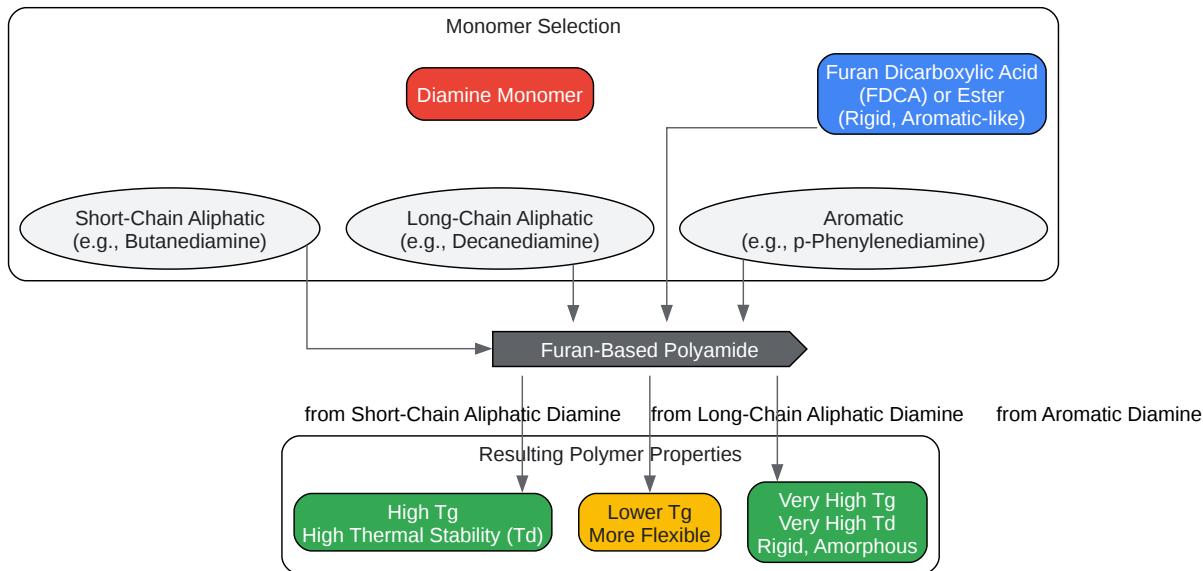
## Visualizations

## Experimental Workflow

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Caption: Experimental workflow for polyamide characterization.

## Structure-Property Relationship

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Caption: Influence of monomer choice on thermal properties.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)